

# dodecylsilane solubility and stability

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dodecylsilane

CAS No.: 872-19-5

Cat. No.: S1913883

Get Quote

## Chemical Identity of Dodecylsilane

**Dodecylsilane** is an organosilicon compound characterized by a long hydrophobic dodecyl chain (C<sub>12</sub>H<sub>25</sub>) attached to a silicon atom. Its key identifiers are summarized in the table below.

| Property            | Description   |
|---------------------|---|
| IUPAC Name          | Dodecylsilane [1]   |
| Molecular Formula   | C <sub>12</sub> H <sub>28</sub> Si [1]  |
| CAS Registry Number | 872-19-5 [1]  |
| Molar Mass          | 197.41 g/mol (for C <sub>12</sub> H <sub>25</sub> Si formula) [1]   |
| Structure           | A silicon atom bonded to a saturated dodecyl chain and three hydrogen atoms (SiH <sub>3</sub> group). [1] |
| Key Characteristic  | High lipophilicity, with a calculated logP value of <b>3.691</b> . [1]                                    |

## Solubility and Stability Profile

The data indicates that **dodecylsilane** has **low solubility in water** but is miscible with various organic solvents [1] [2]. Its most critical characteristic is its reactivity in aqueous environments.

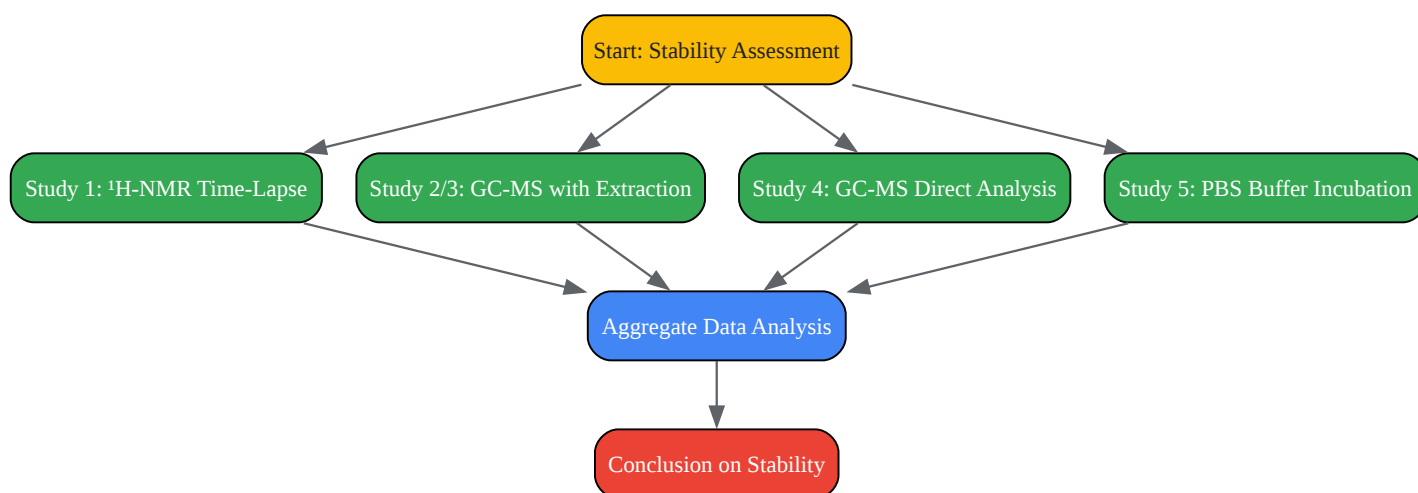
## Aqueous Stability and Reactivity

**Dodecylsilane** is classified as a **monoalkylsilane** (one Si-H bond). A 2025 systematic study on hydrosilane stability at neutral pH found that monoalkylsilanes like **dodecylsilane** are **susceptible to hydrolysis** [2].

Quantitative data from  $^1\text{H-NMR}$  time-lapse experiments shows a **22% reduction in the starting material over 24 hours** when dissolved in a 10%  $\text{D}_2\text{O}$  in  $\text{DMSO-}d_6$  solvent system [2]. The primary reaction is with water, moisture, or steam, which generates heat and corrosive fumes of hydrogen chloride ( $\text{HCl}$ ) [3].

## Experimental Protocols for Stability Assessment

The following diagram outlines the general workflow for evaluating **dodecylsilane** stability using key methods from recent research:



[Click to download full resolution via product page](#)

## Key Experimental Details

- **Sample Preparation for NMR:** Due to its poor water solubility, **dodecylsilane** must be dissolved in a deuterated organic solvent. The cited study used 10% D<sub>2</sub>O in DMSO-*d*<sub>6</sub> to create a homogeneous solution for **dodecylsilane** [2].
- **Direct GC-MS Analysis:** To accurately quantify the remaining hydrosilane after water exposure, the organic layer from a liquid/liquid extraction can be injected directly into the GC-MS. This avoids potential loss of volatile starting material during a rotary evaporation step [2].
- **Bio-Relevant Conditions:** Stability was also tested in **phosphate-buffered saline (PBS) at pH 7.4**. The study notes that of the tested silanes, only monoalkylsilanes degraded with the added salt content [2].

## Key Insights for Research & Development

The instability of **dodecylsilane** in aqueous environments has significant implications for its use, particularly in drug discovery.

- **Formulation & Handling:** **Dodecylsilane** is **moisture-sensitive** [3]. It must be stored and handled under anhydrous conditions (e.g., in a glovebox) to prevent decomposition.
- **Drug Discovery Considerations:** The Si-H bond in **dodecylsilane** is generally **not stable enough** to survive in most biological, aqueous environments. This limits its direct use as a carbon bioisostere in drug molecules [2]. For silicon-based bioisosteres, more stable structures like silanols or quaternary organosilanes (where silicon is bonded to four carbon atoms) are preferable.

## Summary and Comparative Stability

The table below summarizes the stability of **dodecylsilane** compared to other hydrosilane classes based on the 2025 study [2].

| Hydrosilane Substitution Type | Representative Example | Stability at Neutral pH (24h) |
|-------------------------------|------------------------|-------------------------------|
| Monoalkylsilane               | Dodecylsilane          | Susceptible (22% degradation) |
| Dialkylsilane                 | Diethylsilane          | Resistant                     |
| Trialkylsilane                | Triethylsilane         | Resistant                     |

| Hydrosilane Substitution Type | Representative Example | Stability at Neutral pH (24h) |
|-------------------------------|------------------------|-------------------------------|
| Monoarylsilane                | Phenylsilane           | Susceptible (31% degradation) |
| Triarylsilane                 | Triphenylsilane        | Resistant                     |

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Buy Dodecylsilane | 872-19-5 [smolecule.com]
2. Evaluating the Aqueous Stability of Alkyl-/Aryl- ... [pmc.ncbi.nlm.nih.gov]
3. DODECYLTRICHLOROSILANE | 4484-72-4 [chemicalbook.com]

To cite this document: Smolecule. [dodecylsilane solubility and stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1913883#dodecylsilane-solubility-and-stability>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)